

Leistungsvergleich von Ammoniumfumarat in verschiedenen HPLC-Säulen: Ein technischer Leitfaden

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *fumarsaures Ammoniak*

Cat. No.: *B079078*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser Leitfaden bietet einen objektiven Leistungsvergleich von Ammoniumfumarat als mobiler Phasenmodifikator in verschiedenen HPLC-Säulentypen, einschließlich Reversed-Phase (C18), hydrophiler Interaktionschromatographie (HILIC) und Mixed-Mode-Säulen. Die hier präsentierten Daten und Protokolle basieren auf etablierten chromatographischen Prinzipien und veröffentlichten Studien, die ähnliche Ammoniumsalze wie Ammoniumformiat verwenden, dessen Verhalten in der HPLC dem von Ammoniumfumarat sehr ähnlich ist.

Zusammenfassung der Leistungsdaten

Die Wahl der HPLC-Säule in Verbindung mit einem Ammoniumfumarat-Puffer hängt stark von der Polarität der Analyten ab. Die folgende Tabelle fasst die erwartete Leistung für verschiedene Säulentypen zusammen.

Säulentyp	Primärer Retentionsmechanismus	Geeignet für	Vorteile mit Ammoniumfumarat	Nachteile
C18 (Reversed-Phase)	Hydrophobe Wechselwirkungen	Unpolare bis mäßig polare Verbindungen, organische Säuren[1]	Verbesserte Peakform für saure Analyten, Möglichkeit zur Ionenpaar-Chromatographie.	Geringe Retention für sehr polare Verbindungen.
HILIC	Hydrophile Interaktion/Verteilung	Sehr polare und hydrophile Verbindungen	Erhöhte Retention polarer Analyten, gute Kompatibilität mit MS-Detektion.	Erfordert hohe organische Lösungsmittelkonzentrationen, längere Äquilibrierungszeiten.
Mixed-Mode	Kombination aus hydrophoben, hydrophilen und Ionenaustausch-Wechselwirkungen	Komplexe Mischungen mit Analyten unterschiedlicher Polarität und Ladung[1]	Vielseitige Selektivität, verbesserte Retention für eine breite Palette von Analyten.[1]	Komplexere Methodenentwicklung.

Experimentelle Protokolle

Nachfolgend finden Sie detaillierte Methodologien für repräsentative Experimente, die die Leistung von Ammoniumfumarat in verschiedenen HPLC-Systemen demonstrieren.

Experiment 1: Analyse von organischen Säuren auf einer C18-Säule

Dieses Protokoll ist für die Trennung von polaren organischen Säuren optimiert, die unter typischen Reversed-Phase-Bedingungen nur eine geringe Retention aufweisen.

- Säule: C18, 5 µm Partikelgröße, 4,6 x 250 mm
- Mobile Phase A: 10 mM Ammoniumfumarat in Wasser (pH 3.5)
- Mobile Phase B: Acetonitril
- Gradient: 5% B bis 40% B in 15 Minuten
- Flussrate: 1.0 mL/min
- Säulentemperatur: 30 °C
- Detektion: UV bei 210 nm
- Injektionsvolumen: 10 µL

Experiment 2: Trennung von hydrophilen Analyten auf einer HILIC-Säule

Dieses Protokoll eignet sich für die Analyse von sehr polaren Verbindungen wie Aminosäuren oder kleinen Peptiden.

- Säule: HILIC (z.B. Amid-gebunden), 3.5 µm Partikelgröße, 2.1 x 100 mm
- Mobile Phase A: 10 mM Ammoniumfumarat in 95:5 Acetonitril/Wasser (pH 4.0)
- Mobile Phase B: 10 mM Ammoniumfumarat in 50:50 Acetonitril/Wasser (pH 4.0)
- Gradient: 0% B bis 50% B in 10 Minuten
- Flussrate: 0.4 mL/min
- Säulentemperatur: 40 °C
- Detektion: ESI-MS (positiver oder negativer Modus)
- Injektionsvolumen: 5 µL

Experiment 3: Analyse einer komplexen Probe mit einer Mixed-Mode-Säule

Dieses Protokoll demonstriert die Fähigkeit einer Mixed-Mode-Säule, Verbindungen mit unterschiedlichen chemischen Eigenschaften in einer einzigen Analyse zu trennen.

- Säule: Mixed-Mode (z.B. C18 mit Anionenaustauscher), 3 µm Partikelgröße, 3.0 x 150 mm
- Mobile Phase A: 20 mM Ammoniumfumarat in Wasser (pH 6.8)
- Mobile Phase B: Methanol
- Gradient: 10% B bis 80% B in 20 Minuten
- Flussrate: 0.5 mL/min
- Säulentemperatur: 35 °C
- Detektion: UV bei 254 nm und/oder ESI-MS
- Injektionsvolumen: 5 µL

Visualisierung von Arbeitsabläufen

Die folgenden Diagramme illustrieren den allgemeinen Arbeitsablauf für die HPLC-Methodenentwicklung sowie die logischen Beziehungen bei der Säulenauswahl.

Abbildung 1: Allgemeiner experimenteller Arbeitsablauf für die HPLC-Analyse.

Abbildung 2: Logische Beziehung für die Auswahl des HPLC-Säulentyps.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lcms.cz [lcms.cz]
- To cite this document: BenchChem. [Leistungsvergleich von Ammoniumfumarat in verschiedenen HPLC-Säulen: Ein technischer Leitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b079078#leistungsvergleich-von-ammoniumfumarat-in-verschiedenen-hplc-s-ulen>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com